

# Safe handling and disposal of "Ethyl 2-chloro-2-fluorocyclopropanecarboxylate"

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Compound of Interest

Ethyl 2-chloro-2fluorocyclopropanecarboxylate

Cat. No.:

B172421

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# Technical Support Center: Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

This guide provides essential safety information, handling procedures, and disposal guidelines for **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** (CAS No: 155051-93-7). It is intended for researchers, scientists, and professionals in drug development.

## **Safety Data Summary**

A comprehensive understanding of the chemical's properties is crucial for safe handling.

Property	Value
CAS Number	155051-93-7
Molecular Formula	C6H8CIFO2
Molecular Weight	166.58 g/mol
Appearance	Colorless to pale yellow liquid
Purity	95% - 99%

## **Troubleshooting Guide**



## Troubleshooting & Optimization

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This section addresses specific issues that may arise during experimentation.



## Troubleshooting & Optimization

Check Availability & Pricing

Question	Answer
What should I do in case of accidental skin or eye contact?	For eye contact, immediately rinse cautiously with water for at least 15 minutes, keeping the eyes open, and seek medical attention.[1] For skin contact, wash the affected area with generous quantities of running water and non-abrasive soap.[1] Cover the irritated skin with an emollient and seek medical advice.[1] Contaminated clothing should be washed before reuse.[1]
The compound has developed a slight color. Is it still usable?	The compound is typically colorless to pale yellow.[2] A slight change in color may indicate degradation or impurity. It is recommended to re-analyze the compound for purity before use to ensure it meets the requirements of your experiment.
I've noticed a distinctive odor. Is this normal?	Yes, Ethyl 2-chloro-2- fluorocyclopropanecarboxylate may have a distinctive odor.[2] However, you should not rely on odor to determine its presence. Always work in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.[1]
What are the signs of exposure?	This material can be irritating to the mucous membranes and upper respiratory tract.[1] It may cause an allergic skin reaction and serious eye irritation.[1] In case of any adverse symptoms after handling, seek medical attention immediately.



How should I handle a small spill?

For spills, wear appropriate personal protective equipment, including a respirator, impervious boots, and heavy rubber gloves.[1] Absorb the liquid with an inert material and place it into an appropriate container for disposal.[1] Ventilate the area and wash the spill site after material pickup is complete.[1]

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**?

A1: The primary hazards include the potential to cause serious eye irritation and an allergic skin reaction.[1] It may also be harmful if ingested or inhaled, and it is irritating to the mucous membranes and upper respiratory tract.[1] The toxicological properties of this product have not been fully investigated.[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling this compound, you must wear protective gloves, clothing, eye protection, and face protection.[1] All work should be conducted in a chemical fume hood to ensure adequate ventilation.[1]

Q3: How should I store Ethyl 2-chloro-2-fluorocyclopropanecarboxylate?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[1]

Q4: What is the proper method for disposing of this chemical?

A4: To dispose of this chemical, you should dissolve or mix the material with a combustible solvent and burn it in a regulated chemical incinerator equipped with an afterburner and scrubber.[1] Always observe all federal, state, and local environmental regulations.[1]

Q5: Are there any known incompatibilities for this compound?



A5: The Safety Data Sheet indicates that incompatibilities are not known. However, as a general precaution for a reactive halogenated compound, it is prudent to avoid strong oxidizing agents, strong bases, and strong acids unless they are part of a planned reaction.

# Experimental Protocols General Handling and Use Protocol

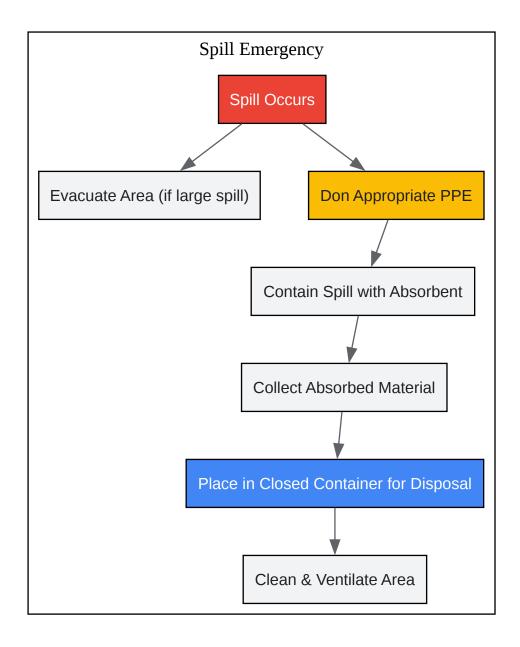
Given its potential hazards, the following protocol should be followed when working with **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**:

- Preparation:
  - Ensure a safety shower and eyewash station are readily available.
  - Confirm that the chemical fume hood is functioning correctly.
  - Gather all necessary PPE, including safety goggles, a face shield, chemically resistant gloves, and a lab coat.
- Handling:
  - Conduct all manipulations of the compound within a chemical fume hood.
  - Avoid breathing dust or vapor.[1]
  - Do not get the compound in your eyes, on your skin, or on your clothing.[1]
  - Keep the container tightly closed when not in use.[1]
- Post-Handling:
  - Thoroughly wash hands after handling.
  - Clean the work area and any equipment used.
  - Properly store or dispose of the chemical as per the guidelines.

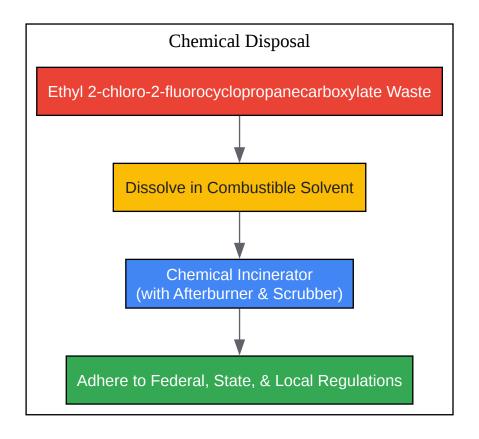
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### References

- 1. matrixscientific.com [matrixscientific.com]
- 2. CAS 155051-93-7: Ethyl 2-chloro-2-fluorocyclopropanecarbox... [cymitquimica.com]
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